

An In-Depth Technical Guide to 3-(2-Bromo-phenyl)-propan-1-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(2-Bromo-phenyl)-propan-1-OL

Cat. No.: B1278997

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This technical guide provides a comprehensive overview of the chemical and physical properties of **3-(2-Bromo-phenyl)-propan-1-ol**, tailored for researchers, scientists, and professionals in drug development. This document includes key quantitative data, experimental protocols, and a logical diagram of the compound's identification.

Compound Identification and Properties

3-(2-Bromo-phenyl)-propan-1-ol is an organic compound that features a benzene ring substituted with a bromine atom and a propanol group.^[1] Its chemical structure is foundational to its utility in organic synthesis, particularly as a building block for more complex molecules.^[1]

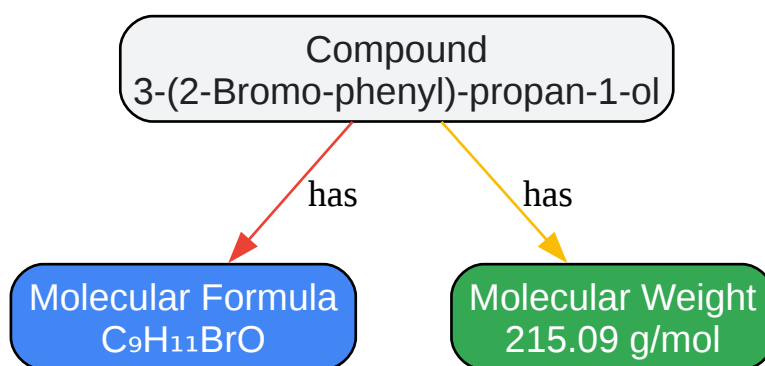
Quantitative Data Summary

The fundamental properties of **3-(2-Bromo-phenyl)-propan-1-ol** are summarized in the table below. This data is critical for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value
Molecular Formula	C ₉ H ₁₁ BrO [2][3][4][5]
Molecular Weight	215.09 g/mol [3][5][6]
Alternate Molecular Weight	215.087 g/mol [4]
CAS Number	52221-92-8 [3][5]
Appearance	Colorless oil or liquid [1][3]
Density	1.4±0.1 g/cm ³ [4]
Boiling Point	295.0±15.0 °C at 760 mmHg [4]

Logical Relationship Diagram

The following diagram illustrates the core identification parameters of the compound.



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Core Identification of 3-(2-Bromo-phenyl)propan-1-ol

Experimental Protocols

A general synthetic procedure for 3-(2-bromophenyl)propan-1-ol involves the reduction of 3-(2-bromophenyl)propionic acid. [3]

Synthesis of 3-(2-bromophenyl)propan-1-ol from 3-(2-bromophenyl)propionic acid [3]

- Reaction Setup: Dissolve 3-(2-bromophenyl)propionic acid (1.0 g, 4.4 mmol) in anhydrous tetrahydrofuran (5.0 mL).[3]
- Addition of Reducing Agent: Cool the solution to 0 °C. Slowly add a 1.0 M solution of borane-tetrahydrofuran complex in tetrahydrofuran (7.0 mL, 7.0 mmol) over a period of at least 15 minutes.[3]
- Reaction Progression: Stir the reaction mixture at 0 °C for 1 hour.[3]
- Quenching: Carefully add water (1 mL) to quench the residual borane.[3]
- Solvent Removal: Remove the solvent under reduced pressure.[3]
- Workup: Dissolve the resulting residue in ether (20 mL). Wash the organic layer sequentially with water (20 mL) and brine (20 mL).[3]
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the filtrate under reduced pressure.[3]
- Product: The final product, 3-(2-bromophenyl)propan-1-ol, is obtained as a colorless oil (938 mg, quantitative yield) and can often be used in subsequent reactions without further purification.[3]

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 3-(2-Bromo-phenyl)-propan-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1278997#3-2-bromo-phenyl-propan-1-ol-molecular-weight-and-formula]

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